

Technical Guide: Solubility of 1-Bromo-3,5-dichlorobenzene in Organic Solvents

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Compound of Interest

Compound Name: 1-Bromo-3,5-dichlorobenzene

Cat. No.: B043179

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Introduction

1-Bromo-3,5-dichlorobenzene is a halogenated aromatic hydrocarbon with the chemical formula $C_6H_3BrCl_2$. It serves as a crucial intermediate in the synthesis of a variety of organic compounds, particularly in the pharmaceutical and agrochemical industries.^{[1][2][3]}

Understanding its solubility in different organic solvents is paramount for its effective use in chemical reactions, purification processes such as recrystallization, and formulation development. This technical guide provides a comprehensive overview of the known solubility characteristics of **1-Bromo-3,5-dichlorobenzene**, details a general experimental protocol for quantitative solubility determination, and presents a logical workflow for assessing its solubility.

Qualitative Solubility Data

While specific quantitative solubility data for **1-Bromo-3,5-dichlorobenzene** is not readily available in published literature, qualitative information has been reported. The compound is generally described as a white to off-white crystalline solid that is soluble in common organic solvents and sparingly soluble in water.^{[1][2]}

The table below summarizes the qualitative solubility of **1-Bromo-3,5-dichlorobenzene** in various organic solvents based on available information.

Solvent	Qualitative Solubility	Source
Dichloromethane	Soluble	[2]
Acetone	Soluble	[1]
Ethanol	Soluble	[1]
Tetrahydrofuran (THF)	Used as a reaction solvent, implying solubility	[4] [5]
Dimethylformamide (DMF)	Used as a reaction solvent, implying solubility	[4] [5]
Isopropanol	Soluble when hot (used for recrystallization)	
Water	Sparingly soluble/Insoluble	[1] [2]

Experimental Protocol for Quantitative Solubility Determination (Gravimetric Method)

The following is a detailed, generalized experimental protocol for the quantitative determination of the solubility of **1-Bromo-3,5-dichlorobenzene** in an organic solvent using the gravimetric method. This method is straightforward and relies on the accurate measurement of mass.[\[6\]](#)[\[7\]](#)

Materials and Equipment:

- **1-Bromo-3,5-dichlorobenzene** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent)

- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven for drying

Procedure:

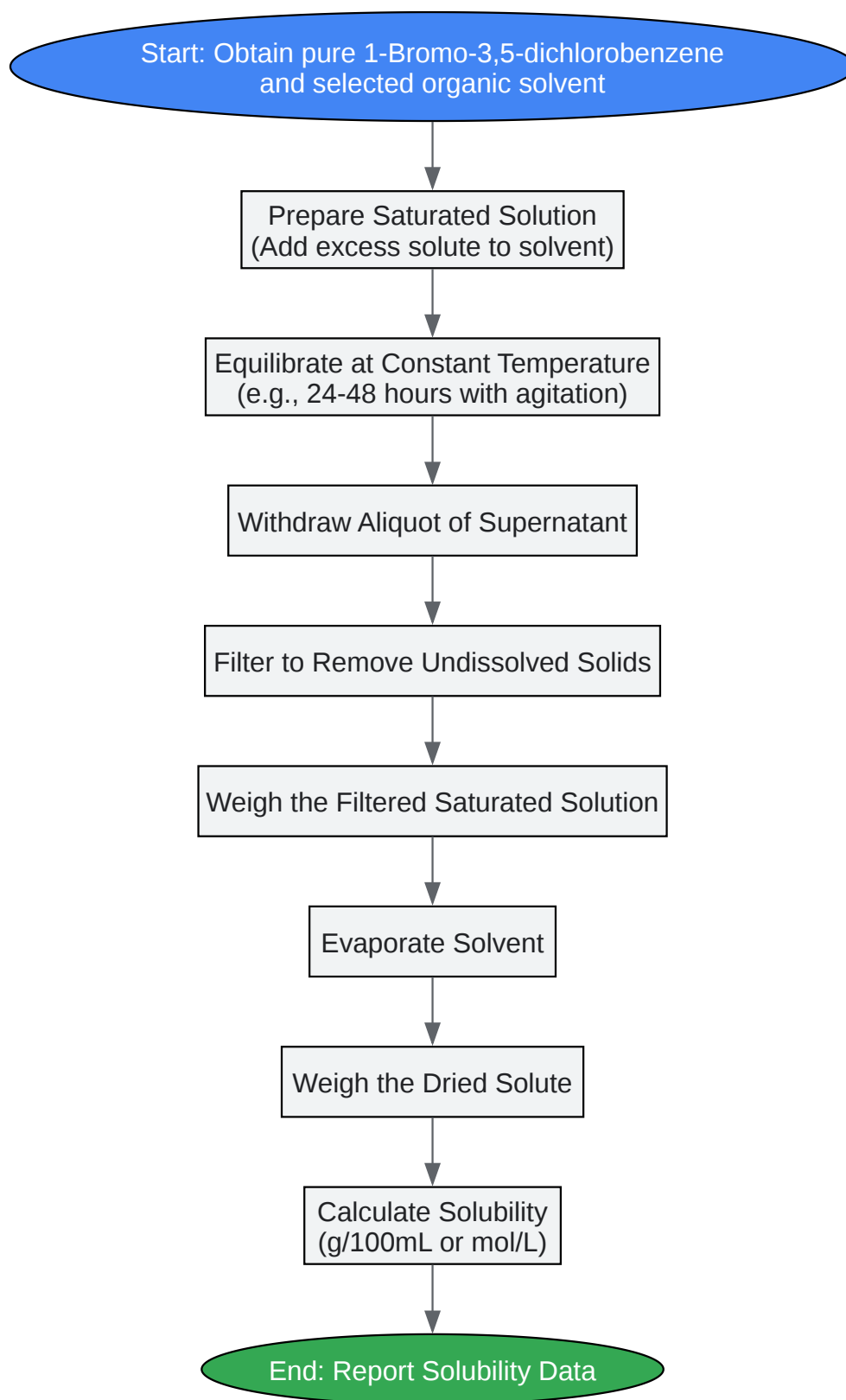
- Preparation of Saturated Solution:
 - Add an excess amount of **1-Bromo-3,5-dichlorobenzene** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Record the exact mass of the filtered saturated solution.
 - Place the evaporation dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without causing the solute to decompose. The boiling point of **1-**

Bromo-3,5-dichlorobenzene is 232 °C, so a lower temperature (e.g., 60-80 °C) is recommended.

- Continue drying until a constant mass of the solid residue (**1-Bromo-3,5-dichlorobenzene**) is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **1-Bromo-3,5-dichlorobenzene** by subtracting the initial mass of the empty evaporation dish from the final mass of the dish with the dried solid.
 - The solubility can be expressed in various units, such as grams per 100 mL of solvent or moles per liter of solvent.

Logical Workflow for Solubility Determination

The following diagram illustrates a logical workflow for determining the solubility of **1-Bromo-3,5-dichlorobenzene**.



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Caption: A logical workflow for the gravimetric determination of solubility.

Conclusion

While quantitative solubility data for **1-Bromo-3,5-dichlorobenzene** in various organic solvents is not extensively documented in publicly available literature, its qualitative solubility in common solvents like dichloromethane, acetone, and ethanol is established. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide can be employed. This systematic approach will enable researchers and professionals in drug development and chemical synthesis to accurately determine the solubility of **1-Bromo-3,5-dichlorobenzene**, facilitating its optimal use in their work.

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